

3',4'-Dimethoxyacetophenone: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: 3',4'-Dimethoxyacetophenone

Cat. No.: B042557

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **3',4'-Dimethoxyacetophenone** (CAS No. 1131-62-0). The following sections detail the physical and chemical properties, hazard identification, control measures, and emergency procedures to ensure the safe use of this compound in a laboratory and drug development setting. All quantitative data has been summarized in structured tables for ease of reference, and logical workflows are visualized to guide researchers in best practices.

Section 1: Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **3',4'-Dimethoxyacetophenone** is fundamental to its safe handling. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C10H12O3	[1] [2]
Molecular Weight	180.20 g/mol	[1] [2]
Appearance	White to pale yellow solid/crystals	[1] [3]
Melting Point	47-54 °C (lit.)	
Boiling Point	286-288 °C (lit.)	
Flash Point	> 112 °C / > 233.6 °F	[4]
Solubility	Insoluble in water. Soluble in hot water and methanol.	[1] [5]
Vapor Pressure	0.003 mmHg @ 25 °C (est)	[1] [3]

Section 2: Hazard Identification and GHS Classification

3',4'-Dimethoxyacetophenone is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. Researchers must be aware of these hazards to implement appropriate safety measures.

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed [2] [4]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation [2] [4]
Skin Corrosion/Irritation	Category 2	Causes skin irritation. [6]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation. [6]

Signal Word: Warning[\[4\]](#)

Primary Hazards:

- Ingestion: Harmful if swallowed, may cause irritation of the digestive tract.[1][4]
- Inhalation: May cause respiratory tract irritation.[1][6]
- Skin Contact: May cause skin irritation.[1][6]
- Eye Contact: Causes serious eye irritation.[4][6]

The toxicological properties of this substance have not been fully investigated.[1]

Section 3: Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

Handling

- Wash hands and any exposed skin thoroughly after handling.[4][6]
- Do not eat, drink, or smoke when using this product.[4][7]
- Use with adequate ventilation and in a designated chemical fume hood.[1]
- Avoid breathing dust, vapor, mist, or gas.[1]
- Minimize dust generation and accumulation.[1]
- Avoid contact with skin, eyes, and clothing.[1]

Storage

- Store in a tightly closed container.[1]
- Keep in a dry, cool, and well-ventilated place.[4]
- Store away from incompatible materials such as strong oxidizing agents.[4]

- Protect from moisture, heat, and direct light.[\[5\]](#)

Section 4: Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **3',4'-Dimethoxyacetophenone** to prevent exposure.

PPE Type	Specification	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1] [4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.	[1] [8]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.	[1] [4]

Section 5: Emergency Procedures

In the event of an emergency, follow these established protocols.

First-Aid Measures

Exposure Route	First-Aid Protocol	Reference
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.	
	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.	[1][4]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[1][6]
Skin Contact	Wash off immediately with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.	[1][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[4][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Unsuitable Extinguishing Media: No information available.[4]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated by thermal decomposition or combustion.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1]

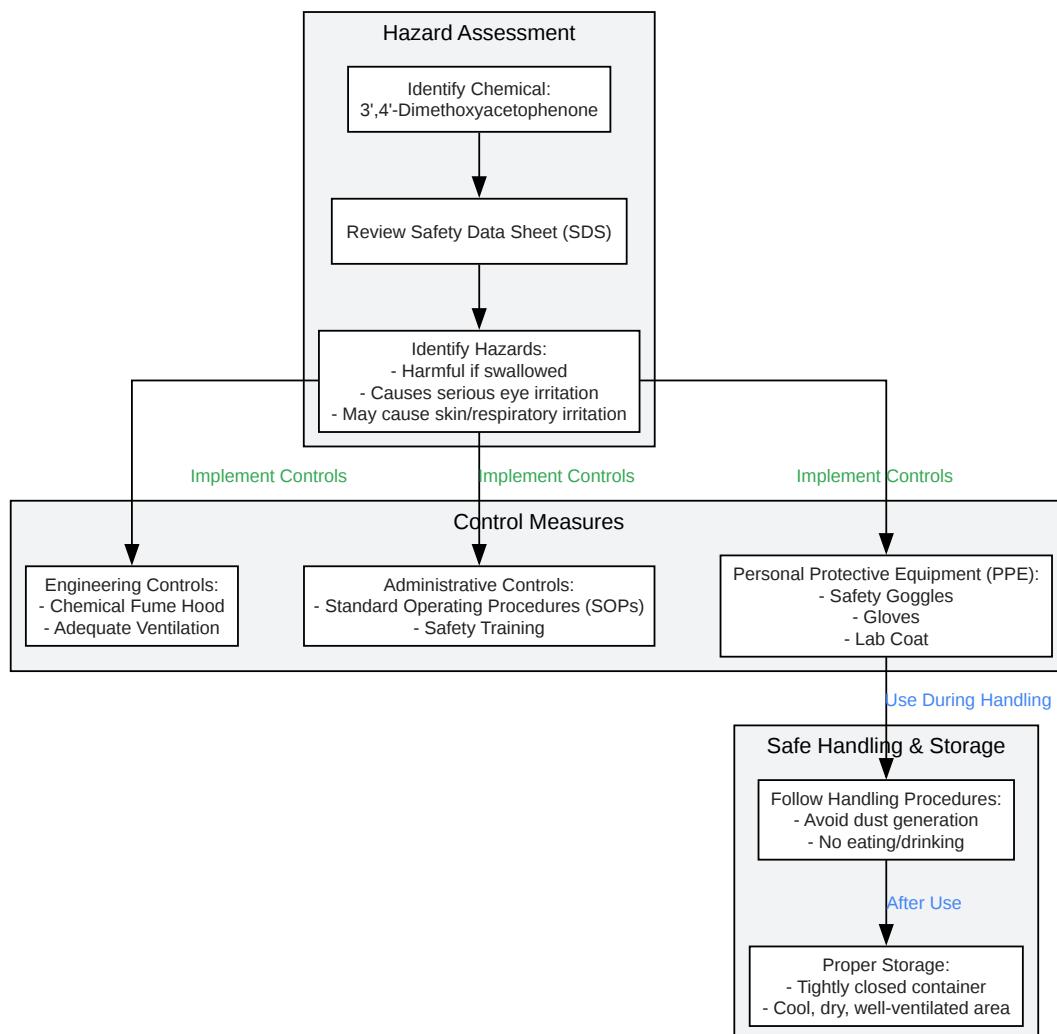
Accidental Release Measures

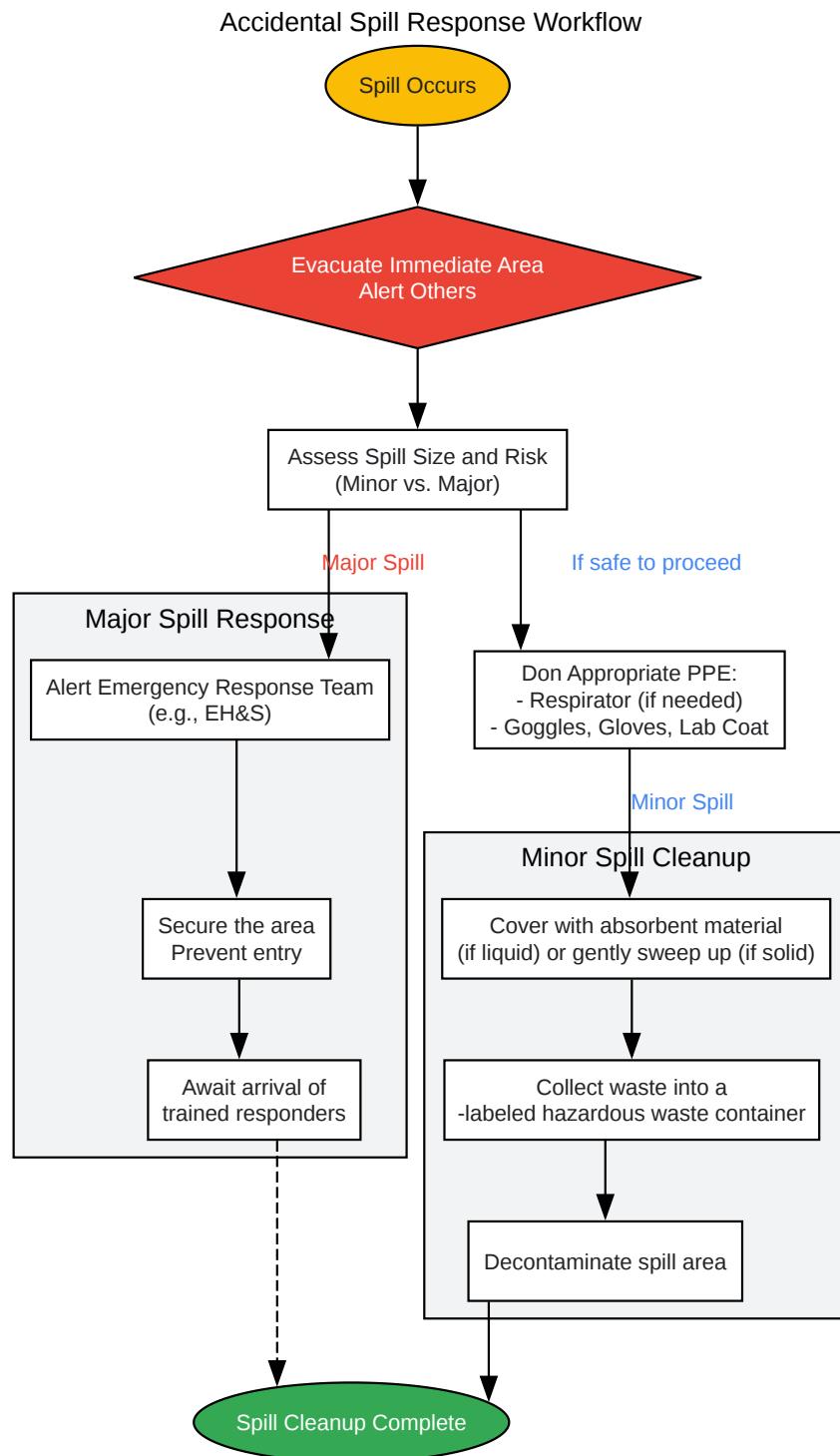
- Personal Precautions: Use personal protective equipment as required. Ensure adequate ventilation. Avoid dust formation.[4][8]
- Environmental Precautions: Should not be released into the environment. Prevent spillage from entering drains, sewers, or water courses.[4][9]
- Methods for Containment and Cleaning Up:
 - Minor Spills: Use dry clean up procedures. Sweep up or vacuum up material and place it into a suitable, labeled disposal container.[9]
 - Major Spills: Clear the area of personnel and move upwind. Alert the fire brigade. Control personal contact by using protective equipment.[9]

Section 6: Visualized Workflows

To further aid in the safe handling of **3',4'-Dimethoxyacetophenone**, the following diagrams illustrate key logical and experimental workflows.

Hazard Identification and Control Workflow

[Click to download full resolution via product page](#)Caption: Hazard Identification and Control Workflow for **3',4'-Dimethoxyacetophenone**.

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Caption: Workflow for responding to an accidental spill of **3',4'-Dimethoxyacetophenone**.

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References

- 1. 3,4-Dimethoxyacetophenone(1131-62-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. 3,4-Dimethoxyphenyl methyl ketone | C10H12O3 | CID 14328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3',4'-dimethoxyacetophenone, 1131-62-0 [thegoodscentscompany.com]
- 4. fishersci.com [fishersci.com]
- 5. 3',4'-Dimethoxyacetophenone, 98+% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. 3,4-Dimethoxyacetophenone - Safety Data Sheet [chemicalbook.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. sdfine.com [sdfine.com]
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